

# Proper Disposal Procedures for VU0134992

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## Compound of Interest

Compound Name: VU0134992

Cat. No.: B15586153

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For laboratory professionals, including researchers, scientists, and drug development experts, the responsible disposal of chemical waste is critical for ensuring a safe environment and regulatory compliance. This guide provides detailed procedures for the proper disposal of **VU0134992**, a Kir4.1 potassium channel blocker. Although a specific Safety Data Sheet (SDS) for **VU0134992** is not publicly available, its classification as a brominated organic compound dictates that disposal should follow established protocols for this chemical class.<sup>[1]</sup>

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **VU0134992** is provided below.

Property	Value
IUPAC Name	2-(2-bromo-4-isopropylphenoxy)-N-(2,2,6,6-tetramethylpiperidin-4-yl)acetamide
Molecular Formula	C <sub>20</sub> H <sub>31</sub> BrN <sub>2</sub> O <sub>2</sub> <sup>[2][3]</sup>
Molecular Weight	411.38 g/mol <sup>[2][3]</sup>
CAS Number	755002-90-5 <sup>[2][3]</sup>
Solubility	Soluble to 100 mM in DMSO and 100 mM in ethanol. <sup>[3]</sup>
Storage	Store at -20°C. <sup>[3]</sup>
Purity	≥98% <sup>[3]</sup>

## Pre-Disposal and Handling Considerations

Before initiating any experiment involving **VU0134992**, a comprehensive waste disposal plan must be established.<sup>[1]</sup> Adherence to the following handling procedures is essential to minimize exposure and prevent contamination.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a laboratory coat, when handling **VU0134992**.<sup>[1]</sup>
- **Ventilation:** All work with **VU0134992** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to prevent the inhalation of dust or aerosols.<sup>[1]</sup>
- **Spill Management:** In the event of a spill, the area should be isolated immediately. Follow your institution's established spill cleanup procedures for hazardous organic compounds.<sup>[1]</sup>

## Experimental Protocol: Waste Segregation and Collection

Proper segregation of chemical waste is a crucial step for safe and compliant disposal.<sup>[1]</sup> The following protocol outlines the steps for segregating and collecting **VU0134992** waste.

- **Designated Waste Container:** Collect all **VU0134992** waste in a designated, properly labeled hazardous waste container.<sup>[1]</sup>
- **Avoid Mixing Waste Streams:** Do not mix **VU0134992** waste with other waste streams unless explicitly permitted by your Environmental Health and Safety (EHS) department. Halogenated organic compounds must be kept separate from non-halogenated solvents.<sup>[1]</sup>
- **Container Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**VU0134992**, 2-(2-Bromo-4-isopropylphenoxy)-N-(2,2,6,6-tetramethylpiperidin-4-yl)acetamide". Include any other information required by your institution.<sup>[1]</sup>
- **Secure Sealing:** Ensure the waste container is kept tightly sealed when not in use to prevent the release of vapors.<sup>[1]</sup>

The table below summarizes the key aspects of waste segregation for different forms of **VU0134992** waste.<sup>[1]</sup>

Waste Type	Container	Labeling Requirements
Solid VU0134992	Labeled, sealed, and compatible solid waste container.	"Hazardous Waste," "VU0134992," and full chemical name.
Solutions of VU0134992	Labeled, sealed, and compatible liquid waste container.	"Hazardous Waste," "VU0134992," full chemical name, and solvent composition.
Contaminated Labware	Labeled, sealed solid waste container.	"Hazardous Waste," "VU0134992 Contaminated Debris."

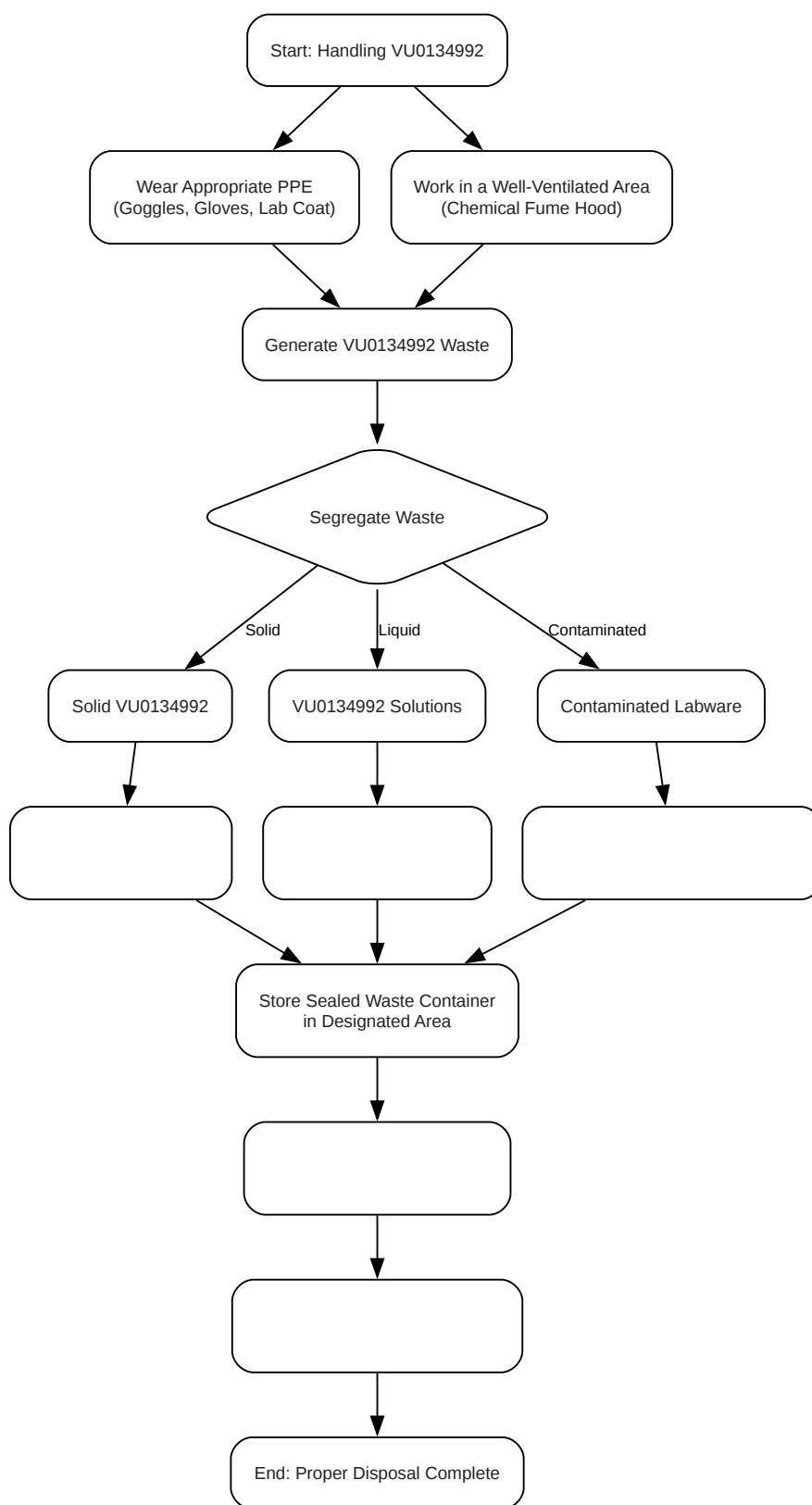
## Final Disposal Procedures

The ultimate disposal of **VU0134992** waste will be managed by your institution's EHS department or a licensed hazardous waste disposal contractor. The most prevalent disposal method for halogenated organic compounds is high-temperature incineration at a permitted facility.<sup>[1]</sup> This process is engineered to completely destroy the organic molecule and capture any hazardous byproducts.

Important: Never dispose of **VU0134992** down the drain or in regular trash.<sup>[1]</sup> Empty containers that previously held **VU0134992** are also to be treated as hazardous waste. Federal regulations may necessitate triple rinsing the container with a suitable solvent, with the rinsate collected and disposed of as hazardous waste.<sup>[1]</sup>

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **VU0134992**.



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**VU0134992** Disposal Workflow Diagram

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## References

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